Fluo-4FF: A Technical Guide to a Low-Affinity Calcium Indicator

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Compound of Interest

Compound Name:	*Fluo-4FF*
Cat. No.:	*B1263422*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide explores the properties and applications of **Fluo-4FF**, a crucial fluorescent indicator for measuring high-concentration intracellular calcium (Ca^{2+}). As a derivative of the widely-used Fluo-3 and Fluo-4 indicators, **Fluo-4FF** offers a lower binding affinity for Ca^{2+}, making it an indispensable tool for investigating cellular events characterized by large calcium transients that would otherwise saturate its higher-affinity predecessors. This document provides a detailed comparison, experimental protocols, and visualizations to aid researchers in leveraging **Fluo-4FF** for precise and quantitative cellular analysis.

From Fluo-3 to Fluo-4FF: An Evolutionary Overview

The development of **Fluo-4FF** is a direct result of targeted chemical modifications to the foundational Fluo-3 molecule, aimed at optimizing its spectral properties and calcium binding affinities for diverse biological applications.

- Fluo-3 to Fluo-4: The primary structural difference between Fluo-4 and its predecessor, Fluo-3, is the substitution of two chlorine atoms with two fluorine atoms on the xanthene ring.[1][2] This seemingly minor alteration results in a significant shift in the excitation maximum of Fluo-4 to ~494 nm, making it more efficiently excited by the common 488 nm argon-ion laser

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line.[1][3] This leads to substantially brighter fluorescence signals and an improved signal-to-noise ratio compared to Fluo-3.[1][4]

- Fluo-4 to **Fluo-4FF**: **Fluo-4FF** is an analog of Fluo-4, engineered to have a much lower affinity for Ca^{2+}.[5][6] This modification makes **Fluo-4FF** suitable for detecting intracellular calcium levels in the micromolar (µM) to millimolar (mM) range, conditions that would saturate the fluorescent response of the high-affinity Fluo-3 and Fluo-4 indicators.[5][7]

The logical progression of these indicators is visualized below.

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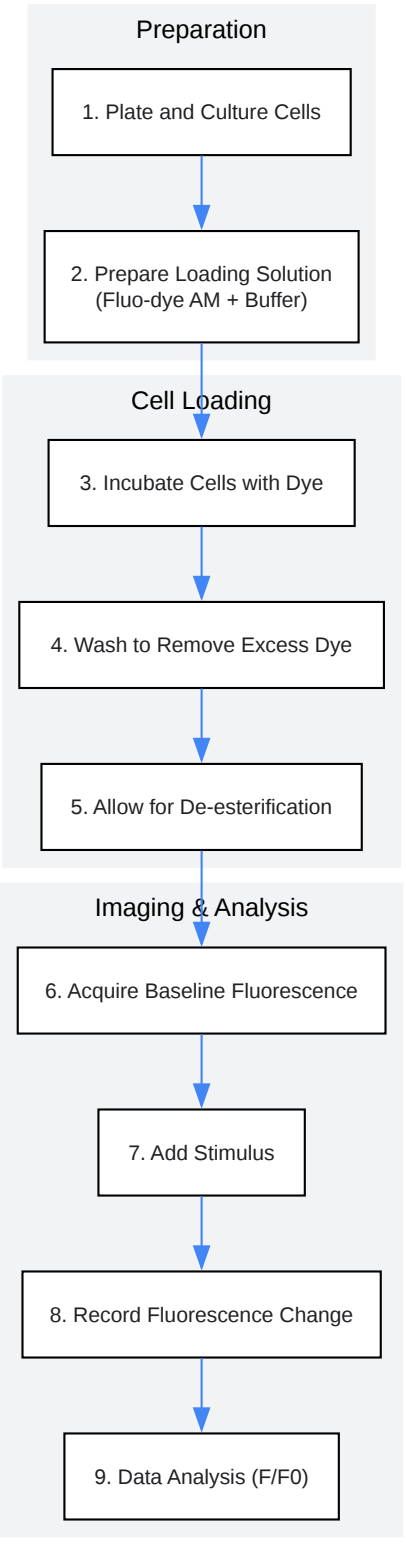
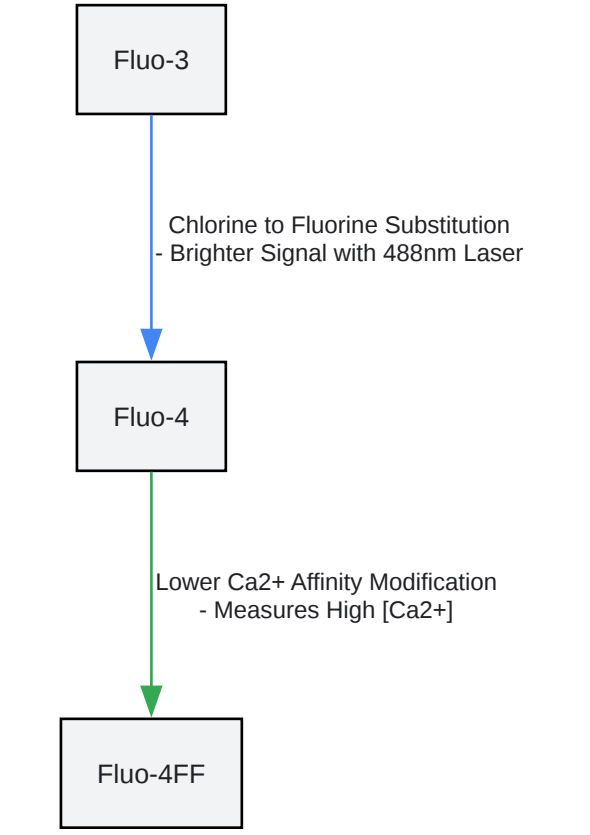
Calcium Imaging Experimental Workflow



Fluorescent Indicator Derivation Pathway



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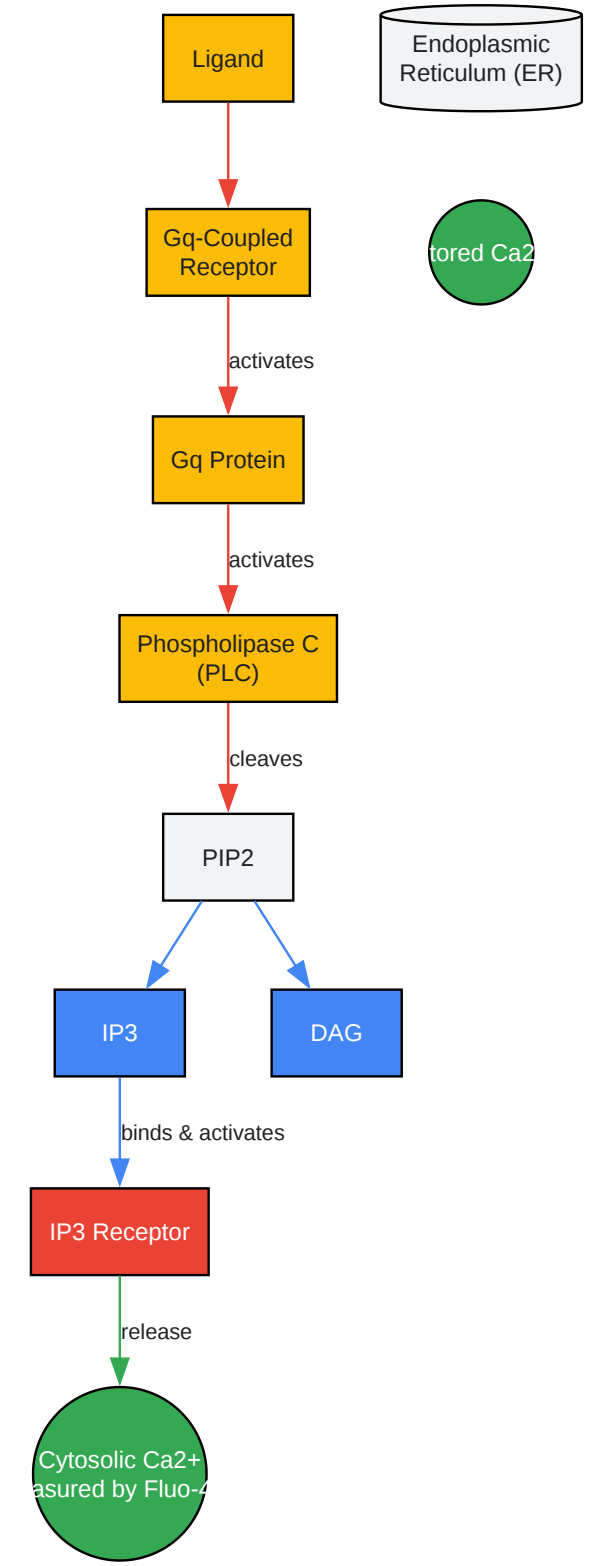
Gq-Coupled GPCR Calcium Signaling Pathway



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